

An In-depth Technical Guide to L-Methionine-15N,d8

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Compound of Interest

Compound Name: L-Methionine-15N,d8

Cat. No.: B12425483

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This guide provides a detailed overview of the molecular formula and weight of the isotopically labeled amino acid, **L-Methionine-15N,d8**. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for various applications, including metabolic studies, protein quantification, and as internal standards in mass spectrometry.

Introduction to Isotopic Labeling

Isotopic labeling is a technique used to track the passage of an isotope through a reaction, metabolic pathway, or cell. By replacing specific atoms in a molecule with their heavier, non-radioactive (stable) isotopes, researchers can differentiate the labeled molecule from its naturally occurring, unlabeled counterpart. **L-Methionine-15N,d8** is a stable isotope-labeled (SIL) version of L-Methionine where one nitrogen atom is replaced with its heavy isotope, Nitrogen-15 (^{15}N), and eight hydrogen atoms are replaced with Deuterium (^2H or D).

Molecular Formula and Structure

The standard chemical formula for L-Methionine is $\text{C}_5\text{H}_{11}\text{NO}_2\text{S}$ [1][2][3][4]. In the isotopically labeled variant, **L-Methionine-15N,d8**, the elemental composition is altered to reflect the inclusion of the heavy isotopes.

- Standard L-Methionine: $\text{C}_5\text{H}_{11}\text{NO}_2\text{S}$
- **L-Methionine-15N,d8**: $\text{C}_5\text{H}_3\text{D}_8^{15}\text{NO}_2\text{S}$

The eight deuterium atoms typically replace hydrogens on the methyl and ethyl groups of the carbon backbone, which are less likely to exchange in aqueous solutions.

Molecular Weight Determination

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The substitution of standard isotopes with their heavier counterparts results in a predictable mass shift.

- L-Methionine (Unlabeled): The molecular weight is approximately 149.21 g/mol [1].
- **L-Methionine-15N,d8** (Labeled): To calculate the molecular weight, we account for the mass difference between the standard and heavy isotopes.
 - The standard nitrogen atom (^{14}N) is replaced by a ^{15}N atom (isotopic mass ≈ 15.000 u).
 - Eight standard hydrogen atoms (^1H) are replaced by eight deuterium atoms (^2H or D, atomic weight ≈ 2.014 u).

The resulting molecular weight of **L-Methionine-15N,d8** is approximately 158.26 g/mol . This mass increase of approximately +9 Da is a key feature used for its identification and quantification in mass spectrometry-based assays.

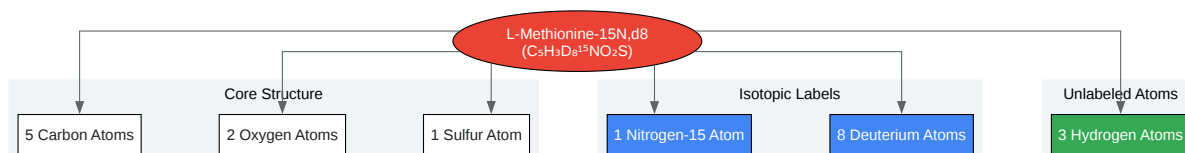
Data Summary

The quantitative data for both unlabeled and labeled L-Methionine are summarized in the table below for direct comparison.

Property	L-Methionine (Unlabeled)	L-Methionine-15N,d8 (Labeled)
Molecular Formula	$\text{C}_5\text{H}_{11}\text{NO}_2\text{S}$	$\text{C}_5\text{H}_3\text{D}_8^{15}\text{NO}_2\text{S}$
Average Molecular Weight	149.21 g/mol	~ 158.26 g/mol
Nitrogen Isotope	^{14}N (Natural Abundance)	^{15}N
Hydrogen Isotopes	^1H (Natural Abundance)	3 x ^1H , 8 x ^2H (Deuterium)

Logical Structure of L-Methionine-15N,d8

The following diagram illustrates the logical relationship and elemental composition of the isotopically labeled molecule.



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Caption: Composition of **L-Methionine-15N,d8**.

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References

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